In-Depth Technical Guide: 5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole

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Compound of Interest	
Compound Name:	*5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole*
CAS No.:	*22217-78-3*
Cat. No.:	*B1353594*

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This technical guide provides a detailed overview of the physicochemical properties, specifically the molecular weight, of **5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole**. Additionally, it outlines a representative experimental protocol for the synthesis of structurally related compounds and a general workflow for assessing biological activity, given the therapeutic potential of the broader class of aryl-pyrrolines.

Core Topic: Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property, crucial for quantitative analysis, reaction stoichiometry, and formulation development. The molecular weight of **5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole** is calculated based on its molecular formula and the standard atomic weights of its constituent elements.

Molecular Formula

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Based on its chemical structure, the molecular formula for **5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole** is determined to be $C_{10}H_{10}ClN$. This formula is consistent with related structures, such as 5-(4-bromophenyl)-3,4-dihydro-2H-pyrrole ($C_{10}H_{10}BrN$) and 5-(3-chlorophenyl)-3,4-dihydro-2H-pyrrole ($C_{10}H_{10}ClN$).[1][2]

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. Using the standard atomic weights from the International Union of Pure and Applied Chemistry (IUPAC), the calculation is as follows:

- Carbon (C): 10 atoms × 12.011 u
- Hydrogen (H): 10 atoms × 1.008 u
- Chlorine (Cl): 1 atom × 35.453 u
- Nitrogen (N): 1 atom × 14.007 u

Total Molecular Weight = (10 × 12.011) + (10 × 1.008) + (1 × 35.453) + (1 × 14.007) = 181.65 u

Data Presentation: Physicochemical Properties

Property	Value
Molecular Formula	$C_{10}H_{10}ClN$
Average Molecular Mass	181.65 g/mol
Monoisotopic Mass	181.05018 u

Experimental Protocols

While a specific, published protocol for the synthesis of **5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole** was not identified in the immediate search, a general and effective method for preparing 2-aryl-1-pyrrolines involves the reaction of a suitable keto lactam with a strong acid. The following is a representative procedure adapted from the synthesis of 2-phenyl-1-pyrroline, which can be modified for the chloro-substituted analog.[3]

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General Synthesis of 2-Aryl-1-Pyrrolines

This method utilizes a keto lactam intermediate, which is then hydrolyzed and cyclized to form the desired 1-pyrroline.

Step 1: Formation of the Keto Lactam Intermediate

- To a solution of N-vinyl-2-pyrrolidinone in an appropriate anhydrous solvent (e.g., tetrahydrofuran), add a strong base such as sodium hydride at 0 °C.
- Slowly add an ester of 4-chlorobenzoic acid (e.g., methyl 4-chlorobenzoate) to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until the starting materials are consumed, as monitored by thin-layer chromatography (TLC).
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield the crude keto lactam.

Step 2: Hydrolysis and Cyclization to **5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole**

- Prepare a solution of 6 N hydrochloric acid and bring it to reflux.
- Dissolve the crude keto lactam from Step 1 in a minimal amount of a suitable solvent like tetrahydrofuran.
- Add the keto lactam solution dropwise to the refluxing hydrochloric acid over 1.5-2 hours.
- Continue refluxing for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and neutralize with a base (e.g., sodium hydroxide) to a pH of approximately 10-12.
- Extract the final product with an organic solvent, dry the combined organic layers, and concentrate under reduced pressure.

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- Purify the crude product by vacuum distillation or column chromatography to obtain pure **5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole**.

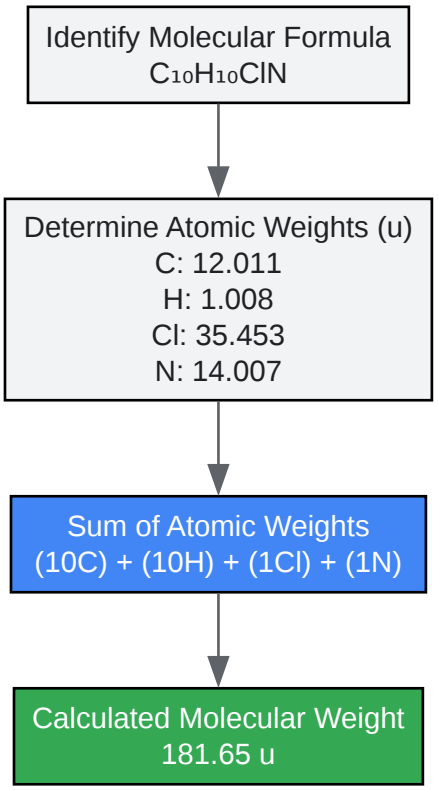
Biological Activity and Signaling Pathways

Derivatives of pyrrole and its reduced forms, such as pyrroline and pyrrolidine, are known to possess a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[4][5] Specifically, substituted 3,4-dihydro-2H-pyrrole derivatives have been investigated for their antiproliferative activity.[6]

While the specific signaling pathway for **5-(4-Chlorophenyl)-3,4-dihydro-2H-pyrrole** is not defined in the literature, compounds with similar structural motifs have been shown to interact with various cellular targets. For instance, some pyrrole-based compounds function as inhibitors of kinases like EGFR and VEGFR-2, which are critical nodes in cancer cell signaling pathways.[4]

Visualizations

Logical Workflow for Molecular Weight Calculation



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Caption: Workflow for calculating the molecular weight of the target compound.

General Experimental Workflow for Synthesis and Purification

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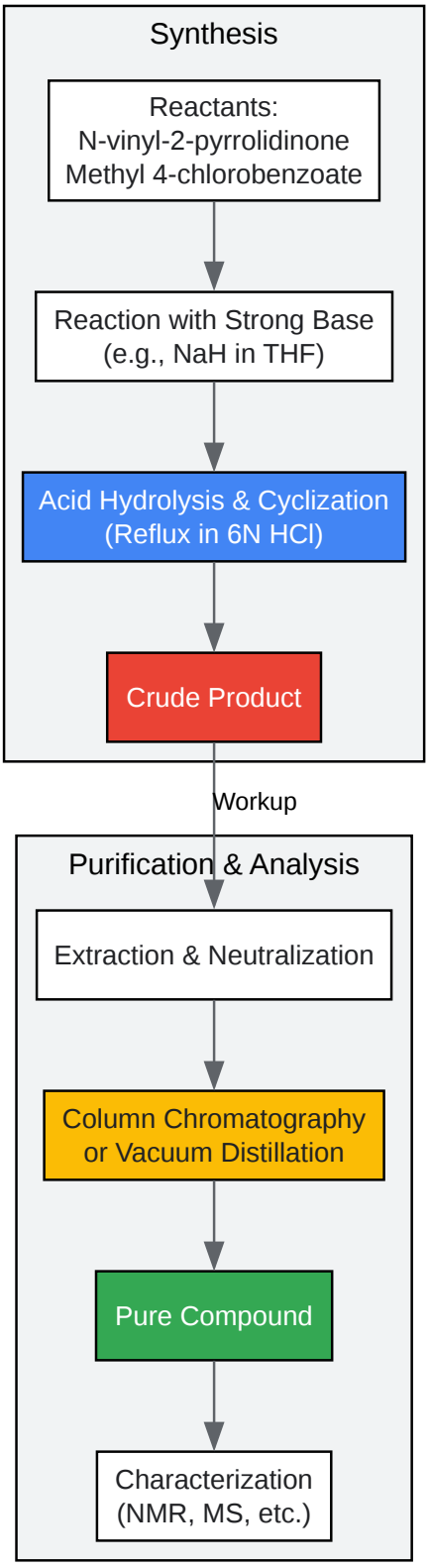

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Caption: General workflow for the synthesis and purification of 2-aryl-1-pyrrolines.

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